

Part 1: Molecular Profile: Structure and Physicochemical Properties

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Compound of Interest

Compound Name: [2-(Trifluoromethoxy)phenyl]methanethiol

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The defining features of 2-(Trifluoromethoxy)benzyl mercaptan are its benzyl core, a thiol (-SH) functional group, and an ortho-substituted trifluoromethoxy (-OCF₃) group. The trifluoromethoxy group is a critical modern pharmacophore known for enhancing metabolic stability, lipophilicity, and binding affinity by altering the electronic properties of the aromatic ring.^[1]

The thiol group imparts a characteristic strong odor and is a key reactive center, capable of acting as a nucleophile or a reducing agent.^[1] The placement of the bulky and highly electronegative trifluoromethoxy group at the ortho position introduces significant steric and electronic effects that differentiate it from its para-isomer.

Caption: Chemical structure of 2-(Trifluoromethoxy)benzyl mercaptan.

Quantitative Data Summary

The molecular formula and weight are identical for both the ortho and para isomers. Other physicochemical properties are derived from data reported for the para-isomer (CAS: 175278-03-2) and serve as a robust estimate for the ortho-isomer.

Property	Value	Source
Molecular Formula	C ₈ H ₇ F ₃ OS	[1][2][3]
Molecular Weight	208.20 g/mol	[1][2][3][4]
Exact Mass	208.01697 u	[2][3]
Physical Form	Solid / Liquid	[1]
Boiling Point (Predicted)	~89-92 °C	[3]
Density (Predicted)	~1.30 g/cm ³	[3]
pKa (Predicted)	~9.22 ± 0.10	[2]
XLogP3	~3.0 - 3.2	[2][3]

Part 2: Synthesis, Reactivity, and Mechanistic Insights

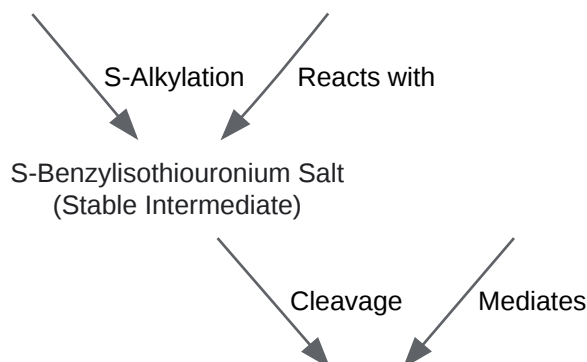
Proposed Synthetic Workflow

While a specific, validated protocol for 2-(Trifluoromethoxy)benzyl mercaptan is not readily available in public literature, a reliable synthetic route can be extrapolated from the standard preparation of benzyl mercaptans.[5] The most common and industrially scalable method involves the S-alkylation of thiourea with the corresponding benzyl halide, followed by alkaline hydrolysis of the intermediate isothiuronium salt.

Step 1: Formation of Isothiuronium Salt: 2-(Trifluoromethoxy)benzyl chloride is reacted with thiourea in an alcoholic solvent. The sulfur atom of thiourea acts as a nucleophile, displacing the chloride to form a stable S-benzylisothiuronium salt.

Step 2: Alkaline Hydrolysis: The resulting salt is then hydrolyzed under basic conditions (e.g., using sodium hydroxide). This step cleaves the C-S bond of the intermediate, releasing the desired 2-(Trifluoromethoxy)benzyl mercaptan as a salt, which is then neutralized upon acidic workup.

Proposed Synthesis of 2-(Trifluoromethoxy)benzyl Mercaptan



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Caption: General workflow for benzyl mercaptan synthesis.

Causality in Experimental Design

- **Choice of Halide:** Benzyl chlorides are typically preferred over bromides due to their lower cost and sufficient reactivity for this type of nucleophilic substitution.
- **Thiourea as a Reagent:** Thiourea is an excellent sulfur nucleophile that is solid, non-volatile, and less odorous than hydrogen sulfide, making it a safer and more manageable reagent for introducing the thiol group.[5]
- **Alkaline Hydrolysis:** The use of a strong base like NaOH is critical for the efficient cleavage of the isothiuronium intermediate. The reaction is typically driven to completion by heating.

Reactivity Profile

The reactivity is dominated by the thiol group. It can be easily deprotonated to form a thiolate, a potent nucleophile used in S-alkylation reactions to form thioethers.[5] The mercaptan itself is susceptible to oxidation, especially in the presence of air, which can lead to the formation of the corresponding disulfide.[6][7] The trifluoromethoxy group is electron-withdrawing, which can influence the acidity of the thiol proton and the reactivity of the aromatic ring in electrophilic substitution reactions.

Part 3: Applications in Drug Development and Agrochemicals

The incorporation of a trifluoromethoxy group is a well-established strategy in medicinal and agricultural chemistry to enhance compound efficacy. Therefore, 2-(Trifluoromethoxy)benzyl mercaptan is primarily valuable as a specialized building block for synthesizing more complex target molecules.

- **Pharmaceutical Synthesis:** As a precursor for introducing the 2-(trifluoromethoxy)benzylthio moiety into drug candidates. This can improve metabolic stability, increase cell membrane permeability, and modulate protein-ligand interactions.[\[1\]](#)
- **Agrochemicals:** The trifluoromethoxy group is common in modern pesticides and herbicides. [\[8\]](#) This mercaptan can serve as a key intermediate in the synthesis of novel active ingredients.[\[6\]](#)
- **Material Science:** Benzyl mercaptans are used to functionalize surfaces, such as gold nanoparticles, through the strong affinity of sulfur for the metal. The unique properties of the trifluoromethoxy group could be exploited to create surfaces with tailored hydrophobicity and electronic characteristics.

Part 4: Safety, Handling, and Storage

As a member of the mercaptan family, 2-(Trifluoromethoxy)benzyl mercaptan must be handled with appropriate precautions. Data for the para-isomer and the parent compound, benzyl mercaptan, indicate that it should be treated as a hazardous substance.[\[2\]](#)[\[7\]](#)[\[9\]](#)

- **Hazards:** Expected to be an irritant to the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#) It is likely harmful if swallowed or inhaled.[\[7\]](#)
- **Personal Protective Equipment (PPE):** Always handle in a well-ventilated fume hood. Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.[\[10\]](#)
- **Odor:** A powerful and unpleasant odor is a key characteristic of mercaptans.[\[7\]](#)[\[9\]](#) This serves as an immediate indicator of a potential leak or spill.

- Storage: Store in a cool, dry, and well-ventilated area away from oxidizing agents.[7] The container should be tightly sealed, potentially under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation to the disulfide.[7]

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